

An In-Depth Technical Guide to 1-Methylcyclopropanecarboxamide: Structure, Analysis, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methylcyclopropanecarboxamide**

Cat. No.: **B171806**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methylcyclopropanecarboxamide**, a unique molecule with potential applications in medicinal chemistry and drug discovery. This document details its chemical structure, analytical properties, and synthesizes available information on its biological context, offering a valuable resource for researchers in the field.

Chemical Structure and Properties

1-Methylcyclopropanecarboxamide is a primary amide derivative of 1-methylcyclopropanecarboxylic acid. The presence of a strained cyclopropane ring imparts distinct conformational rigidity and electronic properties to the molecule, making it an interesting scaffold for chemical exploration.

Table 1: Chemical Identifiers and Properties of **1-Methylcyclopropanecarboxamide**[\[1\]](#)

Property	Value
IUPAC Name	1-methylcyclopropane-1-carboxamide
Molecular Formula	C ₅ H ₉ NO
Molecular Weight	99.13 g/mol
CAS Number	15910-91-5
Canonical SMILES	CC1(CC1)C(=O)N
InChI Key	HLCXNVMIINTAOG-UHFFFAOYSA-N
Appearance	White to off-white solid (predicted)
Solubility	Soluble in methanol, ethanol, and other polar organic solvents.

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C1 --- C3
C2 --- C4
C3 --- C4
C4 --- C5
C5 --- N1
N1 --- O1
C1 --- H1
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C2 --- H3
C2 --- H4
C3 --- H5
C3 --- H6
C4 --- H7
```

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C2 -- H3;  
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C3 -- H5;  
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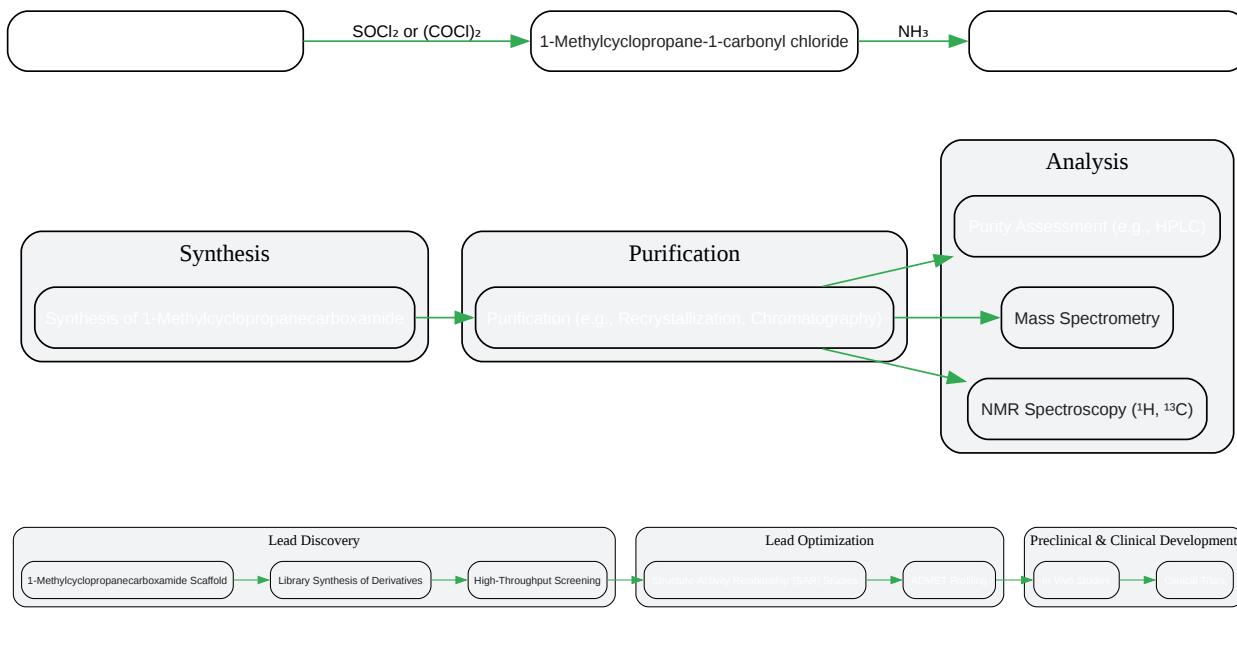
Figure 1: 2D Chemical Structure of **1-Methylcyclopropanecarboxamide**

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **1-Methylcyclopropanecarboxamide** is not readily available in the public domain, a feasible synthetic route can be extrapolated from standard organic chemistry principles. The most direct method involves the amidation of 1-methylcyclopropanecarboxylic acid or its corresponding acyl chloride.

Proposed Synthetic Pathway

A plausible two-step synthesis begins with the commercially available 1-methylcyclopropanecarboxylic acid.



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References

- 1. 1-Methylcyclopropanecarboxamide | C5H9NO | CID 13002936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Methylcyclopropanecarboxamide: Structure, Analysis, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171806#1-methylcyclopropanecarboxamide-chemical-structure-and-analysis]

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